

Proper Disposal of TG53: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: TG53

Cat. No.: B1682785

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For researchers, scientists, and drug development professionals, the proper disposal of chemical reagents is a critical component of laboratory safety and environmental responsibility. This document provides essential guidance on the proper disposal procedures for **TG53** (CAS 946369-04-6), a tissue transglutaminase (TG2) and fibronectin (FN) protein-protein interaction inhibitor used in laboratory research. Adherence to these procedures is crucial for maintaining a safe laboratory environment and ensuring compliance with regulatory standards.

Summary of TG53 Properties

For safe handling and disposal, it is important to be aware of the properties of **TG53**. The following table summarizes key quantitative data for this compound.

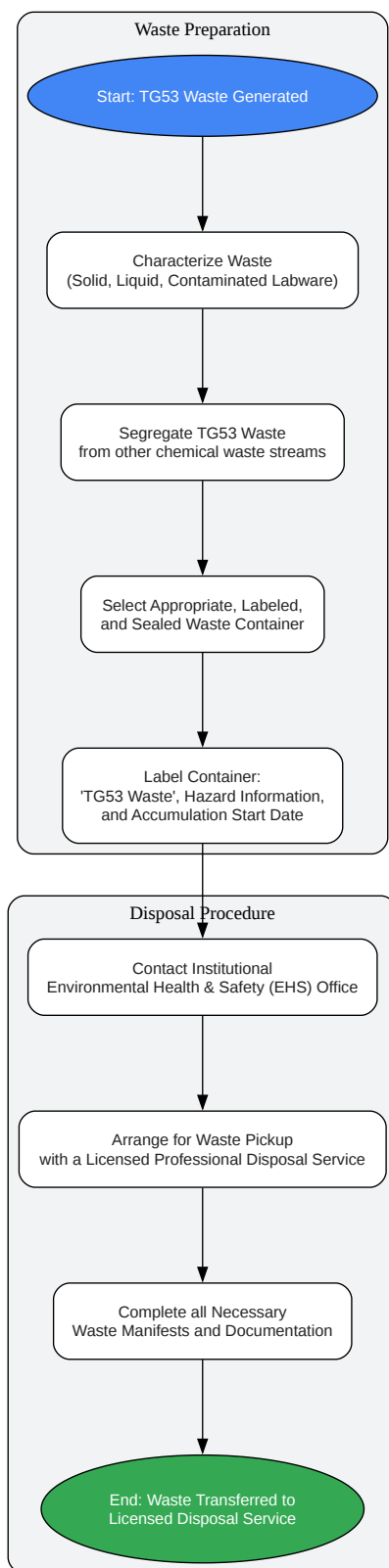
Property	Value
CAS Number	946369-04-6
Molecular Formula	C21H22CIN5O2
Molecular Weight	411.88 D
Physical Form	Solid
Solubility	Soluble in DMSO
Storage	Short term (days to weeks) at 0-4°C; Long term (months to years) at -20°C.

Core Disposal Protocol

The primary and mandatory step for the disposal of **TG53**, and any contaminated materials, is to engage a licensed professional waste disposal service.^[1] This ensures that the waste is handled, transported, and disposed of in accordance with all applicable federal, state, and local regulations. Laboratory personnel should not attempt to dispose of **TG53** through standard laboratory drains or as regular solid waste.

Experimental Workflow for Disposal

The following diagram outlines the necessary steps for the proper disposal of **TG53** waste in a laboratory setting. This workflow ensures that all safety and regulatory aspects are considered.



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Figure 1: Step-by-step workflow for the proper disposal of **TG53** waste.

Detailed Step-by-Step Disposal Procedures

- Waste Identification and Segregation:
 - Identify all waste streams containing **TG53**. This includes unused solid compound, solutions containing **TG53**, and any labware (e.g., pipette tips, tubes, flasks) that has come into direct contact with the compound.
 - Segregate **TG53** waste from other laboratory waste to prevent accidental mixing and to ensure proper disposal classification.
- Waste Containment and Labeling:
 - Place solid **TG53** waste and contaminated disposable labware into a designated, leak-proof, and sealable solid waste container.
 - Collect liquid waste containing **TG53** in a separate, compatible, and clearly labeled hazardous waste container.
 - All waste containers must be clearly labeled with the name of the chemical ("**TG53**"), the appropriate hazard warnings (if any are identified in the full Safety Data Sheet), and the date of waste accumulation.
- Contact Environmental Health and Safety (EHS):
 - Consult your institution's Environmental Health and Safety (EHS) department for specific guidance on hazardous waste disposal procedures. They will provide information on approved waste containers, labeling requirements, and pickup schedules.
- Arrange for Professional Disposal:
 - As per safety guidelines, the disposal of **TG53** must be handled by a licensed professional waste disposal service.^[1] Your EHS department will typically coordinate this service.
 - Do not attempt to neutralize or dispose of **TG53** through any other means.
- Documentation:

- Maintain accurate records of the amount of **TG53** waste generated and the date of disposal. Complete any waste manifest forms required by the disposal service and your institution.

Disclaimer: This information is intended as a guide and should be supplemented by a thorough review of the complete Safety Data Sheet (SDS) for **TG53** and consultation with your institution's Environmental Health and Safety department. It is important to note that **TG53** is intended for laboratory research use only and is not for human or veterinary use.[2][3] While it is shipped as a non-hazardous chemical, proper disposal protocols for laboratory reagents should always be followed.[2]

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References

- 1. cdn.origene.com [cdn.origene.com]
- 2. medkoo.com [medkoo.com]
- 3. TG53 | CAS 946369-04-6 | TargetMol | Biomol.com [biomol.com]
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